

# Commercial Suppliers and Technical Guide for N-Nitrosoethylmethamphetamine-d3

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## Compound of Interest

Compound Name: N-Nitrosoethylmethamphetamine-d3

Cat. No.: B121244

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For researchers, scientists, and professionals in drug development requiring high-purity **N-Nitrosoethylmethamphetamine-d3** for use as an internal standard in analytical testing, several reputable commercial suppliers are available. This technical guide provides an overview of these suppliers, product specifications, and a representative experimental protocol for its application in the quantitative analysis of N-Nitrosoethylmethamphetamine.

## Introduction to N-Nitrosoethylmethamphetamine-d3

**N-Nitrosoethylmethamphetamine-d3** (NEMA-d3) is the deuterated form of N-Nitrosoethylmethamphetamine (NEMA), a nitrosamine compound. Due to its isotopic labeling, NEMA-d3 serves as an ideal internal standard for isotope dilution assays in mass spectrometry-based methods such as Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its use allows for the accurate quantification of NEMA in various matrices, including pharmaceutical drug substances, food, and environmental samples, by correcting for variations during sample preparation and analysis.<sup>[1][2]</sup>

## Commercial Suppliers and Product Specifications

A number of chemical suppliers offer **N-Nitrosoethylmethamphetamine-d3**, primarily for research and analytical purposes. The products are available in various formats, such as neat material or as a solution in a specified solvent. Key product details from prominent suppliers are summarized in the table below.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Product Format	Available Quantities/Concentrations
LGC Standards	N-Nitrosomethylamine D3 (methyl D3)	69278-54-2	C3D3H5N2O	91.13	99 atom % D, min 98% Chemical Purity	Neat	25 mg, 0.01 g, 0.05 g[3] [4]
Pharmaffiliates	N-Nitrosoethylmethylamine-d3 (Major)	69278-54-2	C3H5D3N2O	91.13	High Purity	Clear Colorless Oil	5 mg[1] [2]
Cambridge Isotope Laboratories, Inc.	N-Nitrosomethylethylamine (D3, 98%)	69278-54-2	CH3CH2N(CD3)NO	91.13	98%	1 mg/mL in methylene chloride-D2	1.2 mL
Chiron (distributed by Sapphire North America & ESSLAB)	N-Nitrosomethylethylamine-d3	69278-54-2	Not Specified	Not Specified	Not Specified	1000 µg/mL in dichloromethane	1 mL[5] [6]

## Representative Experimental Protocol: Quantification of N-Nitrosoethylmethamphetamine in a Liquid Matrix using N-Nitrosoethylmethamphetamine-d3 by LC-MS/MS

This protocol outlines a general procedure for the quantification of N-Nitrosoethylmethamphetamine (NEMA) in a liquid sample (e.g., water, beverage, or dissolved drug product) using **N-Nitrosoethylmethamphetamine-d3** as an internal standard. This method is based on the principles of isotope dilution mass spectrometry.<sup>[7][8]</sup>

### Materials and Reagents

- N-Nitrosoethylmethamphetamine (NEMA) analytical standard
- **N-Nitrosoethylmethamphetamine-d3** (NEMA-d3) internal standard
- Methanol (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Formic Acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., activated carbon or polymer-based)
- Sample vials

### Preparation of Standard Solutions

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of NEMA and NEMA-d3 in methanol.
- **Working Standard Solutions:** Prepare a series of calibration standards by serially diluting the NEMA stock solution with an appropriate solvent (e.g., 10% methanol in water).
- **Internal Standard Spiking Solution:** Prepare a working solution of NEMA-d3 at a fixed concentration (e.g., 50 ng/mL) in the same solvent as the calibration standards.

## Sample Preparation (Solid Phase Extraction)

- **Spiking:** To a known volume of the liquid sample, add a precise volume of the NEMA-d3 internal standard spiking solution.
- **SPE Cartridge Conditioning:** Condition the SPE cartridge according to the manufacturer's instructions, typically with methanol followed by water.
- **Sample Loading:** Load the spiked sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with a weak solvent (e.g., water) to remove interfering matrix components.
- **Elution:** Elute the analytes (NEMA and NEMA-d3) from the cartridge using a stronger solvent (e.g., methanol or dichloromethane).
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.

## LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
  - **Column:** A suitable C18 reversed-phase column.
  - **Mobile Phase:** A gradient of water with 0.1% formic acid (A) and methanol with 0.1% formic acid (B).
  - **Flow Rate:** A typical flow rate of 0.3-0.5 mL/min.
  - **Injection Volume:** 5-10 µL.
- **Tandem Mass Spectrometry (MS/MS):**
  - **Ionization Mode:** Electrospray Ionization (ESI) in positive mode.
  - **Analysis Mode:** Multiple Reaction Monitoring (MRM).

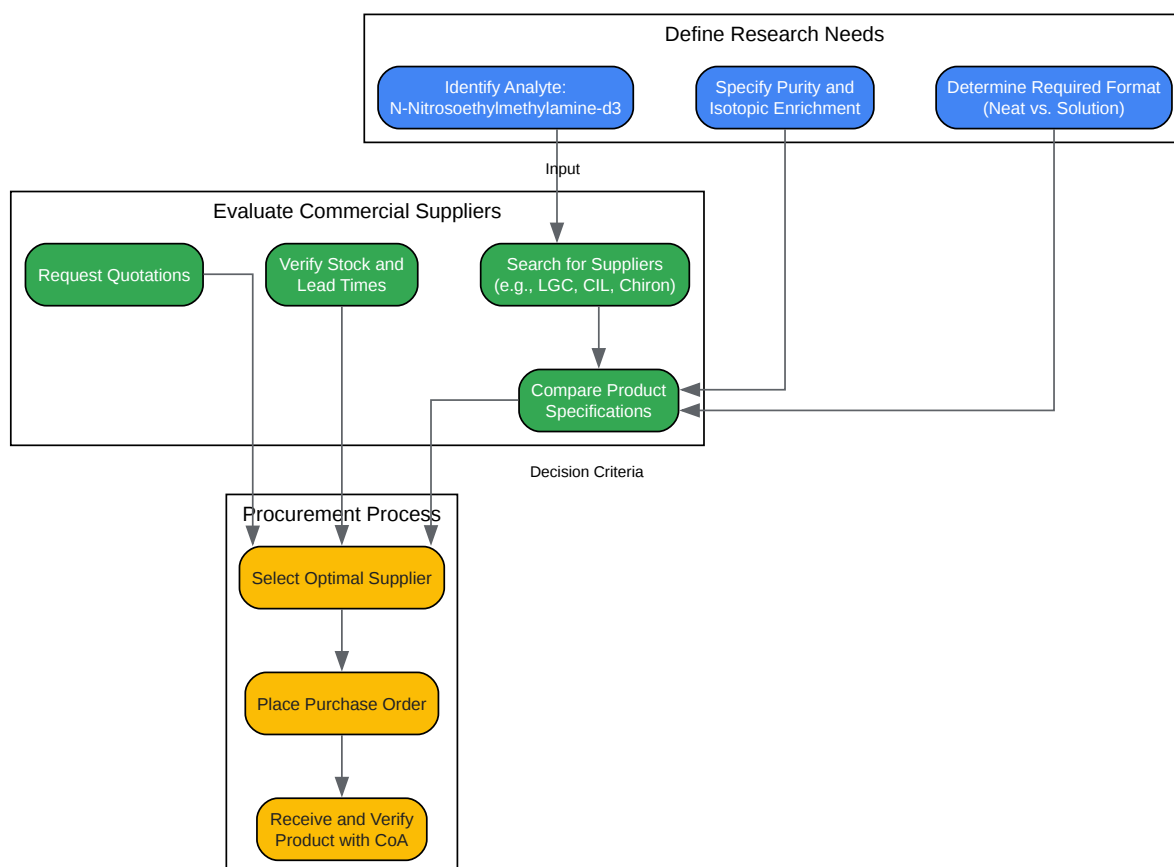
- MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both NEMA and NEMA-d3 to ensure accurate identification and quantification.

## Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of NEMA to the peak area of NEMA-d3 against the concentration of the NEMA calibration standards.
- Determine the concentration of NEMA in the sample by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

## Visualizations

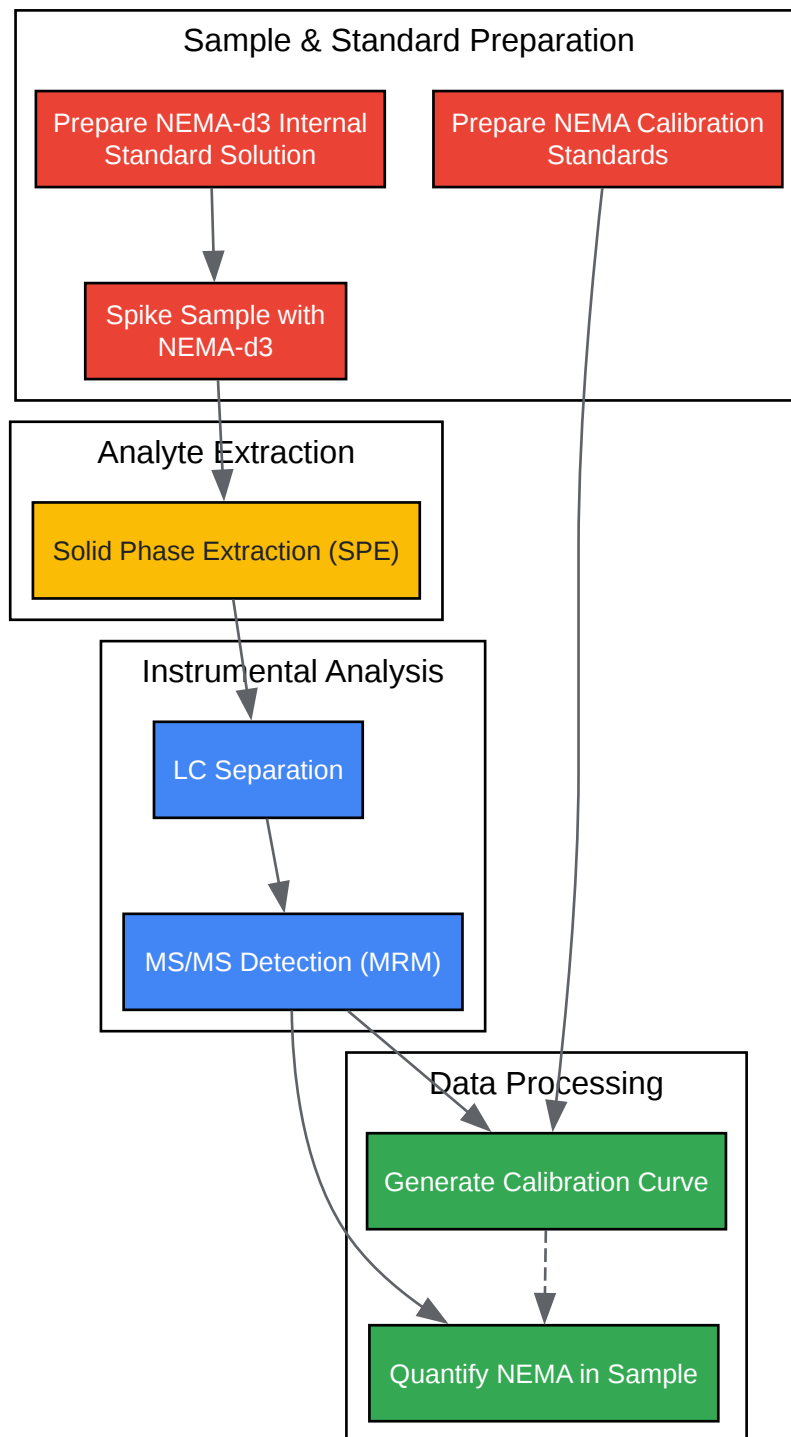
The following diagrams illustrate the logical workflow for supplier selection and a typical experimental workflow for nitrosamine analysis.



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Caption: Supplier selection workflow for **N-Nitrosoethylmethylamine-d3**.

## General Experimental Workflow for NEMA Analysis

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Caption: Workflow for NEMA quantification using NEMA-d3.

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